

Safe Handling and Storage of 1-Allylcyclohexene: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-ALLYLCYCLOHEXENE

Cat. No.: B086730

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance purposes only. A comprehensive Safety Data Sheet (SDS) for **1-allylcyclohexene** (CAS No. 13511-13-2) was not available at the time of writing. Therefore, this document is based on available data for **1-allylcyclohexene** and supplemented with information from the closely related isomer, allylcyclohexane (CAS No. 2114-42-3). It is imperative to conduct a thorough risk assessment before handling this chemical and to consult a certified safety professional.

Introduction

1-Allylcyclohexene is an unsaturated cyclic hydrocarbon of interest in organic synthesis and as a potential building block in drug discovery. Its reactive allyl group and cyclohexene ring make it a versatile synthon for various chemical transformations. However, its structure also suggests potential hazards, including flammability and reactivity. This document provides detailed application notes and protocols for the safe handling and storage of **1-allylcyclohexene** to minimize risks in a laboratory setting.

Hazard Identification and Classification

Based on data for the closely related compound allylcyclohexane, **1-allylcyclohexene** is anticipated to be a flammable liquid.[1] It may also cause skin, eye, and respiratory irritation.[1]

Ingestion may be harmful.

Anticipated GHS Classification (based on allylcyclohexane):

- Flammable Liquids: Category 3[1]
- Acute Toxicity, Oral: Category 3[1]
- Serious Eye Damage/Eye Irritation: Category 1[1]
- Hazardous to the Aquatic Environment, Long-term Hazard: Category 4

Physical and Chemical Properties

Quantitative data for **1-allylcyclohexene** is limited. The following table summarizes available data for **1-allylcyclohexene** and its isomer, allylcyclohexane.

Property	1-Allylcyclohexene	Allylcyclohexane
CAS Number	13511-13-2	2114-42-3
Molecular Formula	C ₉ H ₁₄	C ₉ H ₁₆
Molecular Weight	122.21 g/mol	124.22 g/mol
Appearance	Colorless liquid (presumed)	Colorless to almost colorless clear liquid[1]
Boiling Point	162.66 °C (estimate)[2]	148-149 °C at 760 mmHg
Flash Point	31.3 °C[2]	29 °C (84.2 °F)
Density	0.8401 g/cm ³ (estimate)[2]	0.803 g/mL at 25 °C
Refractive Index	1.4765[2]	n ₂₀ /D 1.450
Solubility	Sparingly soluble in water (presumed)	Sparingly soluble in water[1]

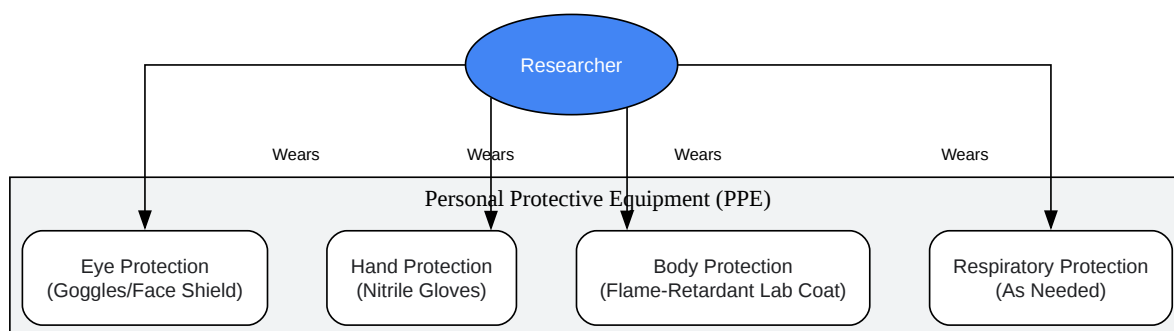
Safe Handling Protocols

Engineering Controls

- Work with **1-allylcyclohexene** should be conducted in a well-ventilated chemical fume hood.
[3]
- Use explosion-proof electrical and ventilating equipment.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles with side shields or a face shield.[5]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.



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*Required Personal Protective Equipment (PPE) for handling **1-allylcyclohexene**.*

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Keep away from open flames, hot surfaces, and all sources of ignition.[3]
- Use only non-sparking tools to prevent ignition sources.[3][4]
- Ground and bond containers when transferring material to prevent static discharge.[3][4]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the work area.[3]

Storage Protocols

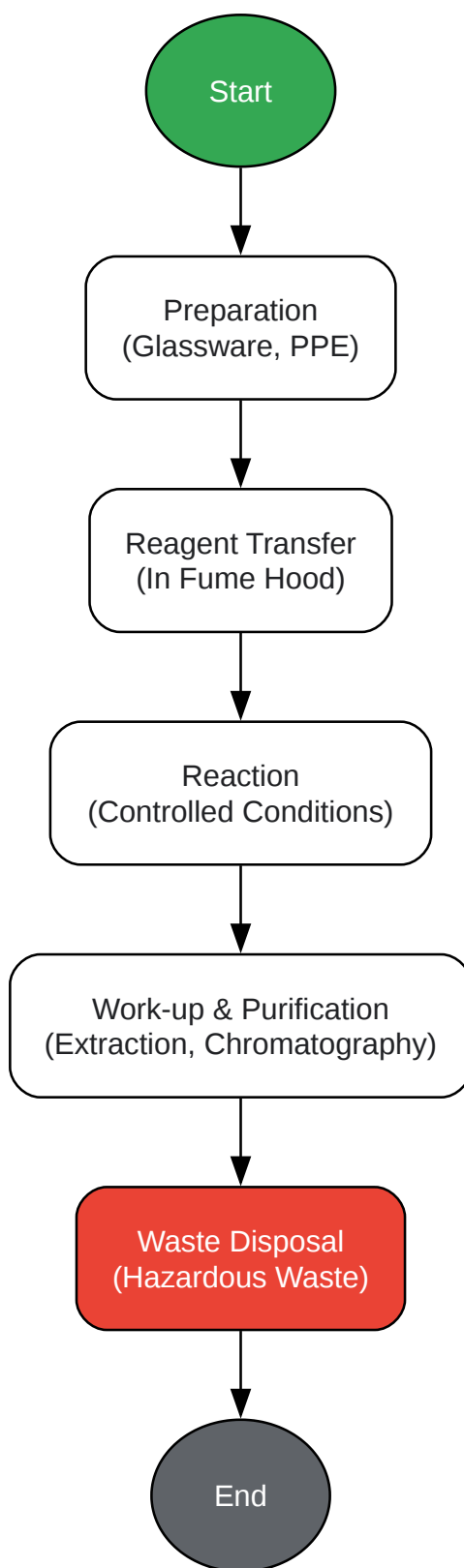
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][3]
- Keep away from heat, sparks, and flame.[3][4]
- Store in a dedicated flammables cabinet.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[3]

Experimental Protocol: General Procedure for a Reaction using 1-Allylcyclohexene

This protocol outlines a general workflow for using **1-allylcyclohexene** in a chemical reaction. Note: This is a template and must be adapted to the specific requirements of your experiment.

- Preparation:
 - Ensure the reaction will be performed in a clean, dry, and inert atmosphere if necessary.
 - Assemble all glassware and ensure it is free of contaminants.
 - Don personal protective equipment as outlined in section 4.2.

- Reagent Transfer:
 - In a chemical fume hood, carefully measure the required amount of **1-allylcyclohexene** using a syringe or graduated cylinder.
 - Transfer the reagent to the reaction vessel.
 - If transferring large quantities, ensure the container is grounded.
- Reaction:
 - Conduct the reaction under appropriate temperature and pressure conditions.
 - Monitor the reaction progress using a suitable analytical technique (e.g., TLC, GC-MS).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction mixture using appropriate procedures.
 - Extract the product into a suitable solvent.
 - Dry the organic layer and remove the solvent using a rotary evaporator.
 - Purify the product using techniques such as column chromatography or distillation.
- Waste Disposal:
 - Dispose of all chemical waste, including unused **1-allylcyclohexene** and reaction byproducts, in appropriately labeled hazardous waste containers.
 - Follow all institutional and local regulations for hazardous waste disposal.



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General experimental workflow for using **1-allylcyclohexene**.

Emergency Procedures

Spills

- Remove all sources of ignition.[3][4]
- Evacuate the area.
- Ventilate the area of the spill.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[3]
- Do not allow the chemical to enter drains or waterways.[3]

Fire

- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[4]
- Water may be ineffective but can be used to cool fire-exposed containers.[4]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[4]

First Aid

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][4]

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